

Introduction: The Critical Role of a Fundamental Property

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Compound of Interest

Compound Name: 3,5-Difluoro-4-hydroxybenzaldehyde

CAS No.: 118276-06-5

Cat. No.: B106909

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3,5-Difluoro-4-hydroxybenzaldehyde (DFHBA) is a highly versatile substituted aromatic aldehyde that serves as a crucial building block in the synthesis of complex molecules.[1] Its applications span the development of novel pharmaceuticals and advanced materials, where the precise structure and purity of intermediates are paramount.[1][2] Among the fundamental physicochemical properties, the melting point stands out as a primary indicator of identity and purity. An accurate determination of this value is not merely a routine measurement but a cornerstone of quality control, ensuring the reliability and reproducibility of synthetic outcomes.

This guide provides a comprehensive examination of the melting point of **3,5-Difluoro-4-hydroxybenzaldehyde**. Moving beyond a simple statement of the value, we will explore the underlying scientific principles that govern its melting behavior, present a rigorous, field-proven protocol for its accurate determination, and offer insights into the interpretation of experimental results. This document is designed to equip researchers and drug development professionals with the expertise to confidently assess the quality of this important synthetic intermediate.

Physicochemical Profile

A clear understanding of a compound's basic properties is the foundation for all subsequent experimental work. **3,5-Difluoro-4-hydroxybenzaldehyde** is a white to cream crystalline solid whose identity is established by the following characteristics.[3]

Property	Value	Source
IUPAC Name	3,5-difluoro-4-hydroxybenzaldehyde	[3][4]
CAS Number	118276-06-5	[3][4]
Molecular Formula	C ₇ H ₄ F ₂ O ₂	[3][4]
Molar Mass	158.10 g/mol	[4]
Appearance	White to cream crystals or crystalline powder	[3]
Reported Melting Point	119.0 - 126.0 °C (for ≥96.0% purity)	[3]

Note: The reported melting point is a specification range for a commercial product. As will be discussed, a highly purified sample is expected to exhibit a much sharper melting range.

Scientific Principles of Melting Point Analysis

The melting point is the temperature at which a substance transitions from a solid to a liquid state. This phase change occurs when the thermal energy supplied to the system overcomes the intermolecular forces holding the molecules in a fixed crystal lattice.[5] For **3,5-Difluoro-4-hydroxybenzaldehyde**, these forces are dictated by its unique molecular structure.

Causality of Experimental Observations:

- **Molecular Structure and Intermolecular Forces:** The melting point is influenced by hydrogen bonding from the para-hydroxyl (-OH) group, dipole-dipole interactions from the aldehyde (-CHO) and carbon-fluorine bonds, and van der Waals forces. The two electron-withdrawing fluorine atoms modulate the electron density of the aromatic ring and can influence crystal packing, a key determinant of melting point.[6] For comparison, the parent compound, 4-hydroxybenzaldehyde, melts at a lower temperature of 116 °C, highlighting the impact of the fluorine substituents.[7]
- **The Role of Purity:** A pure crystalline solid typically has a sharp, well-defined melting point, often within a narrow range of 0.5-1.0 °C. The presence of even small amounts of soluble

impurities disrupts the crystal lattice, which reduces the energy required to break it apart. This results in two observable effects: a depression of the melting point and a broadening of the melting range.[8] Therefore, the melting range is a powerful and sensitive indicator of purity.

- **Potential for Polymorphism:** Polymorphism is the ability of a solid material to exist in multiple crystalline forms.[9] Each polymorph has a unique crystal lattice arrangement and, consequently, a different melting point. While not specifically documented for DFHBA in the searched literature, benzaldehyde derivatives can exhibit polymorphism, which could lead to variations in observed melting points depending on the crystallization conditions used during synthesis and purification.[9] A second melting point determination should always use a fresh sample, as the previously melted and re-solidified material may have formed a different polymorphic state.[10]

A Validated Protocol for Accurate Melting Point Determination

Achieving an accurate and reproducible melting point requires a systematic approach that encompasses apparatus calibration, meticulous sample preparation, and a controlled measurement process.

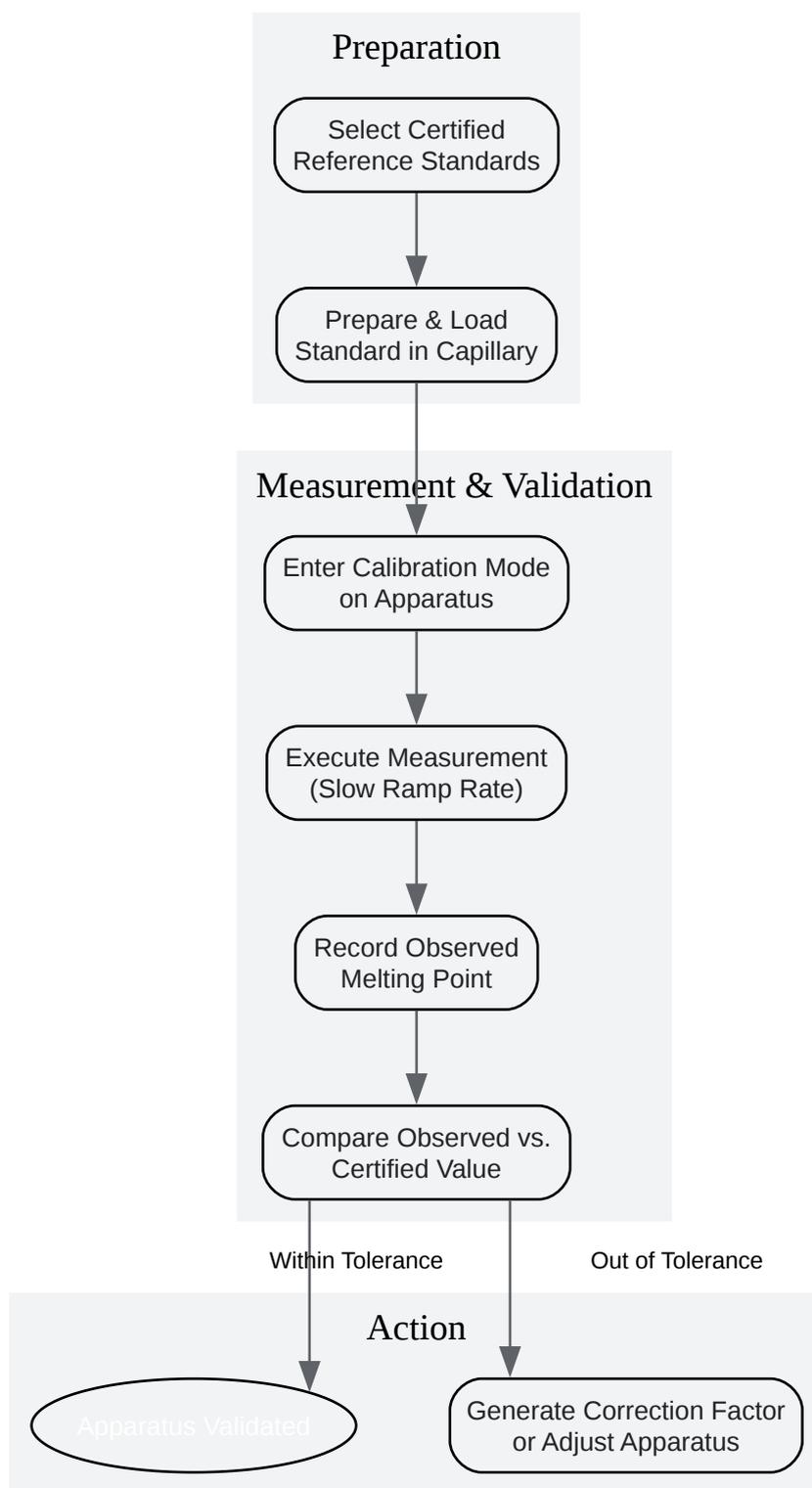
Part 1: Apparatus Calibration

Expertise & Experience: An uncalibrated instrument is a source of systemic error. Calibration ensures that the temperature recorded by the apparatus accurately reflects the true temperature of the sample. This procedure should be performed regularly using certified reference standards with known, sharp melting points that bracket the expected melting point of the sample.[11][12]

Protocol Steps:

- Select at least two certified reference standards with melting points near the expected value for DFHBA (e.g., Benzoic Acid, ~122 °C).
- Following the specific instructions for your melting point apparatus, enter the calibration mode.[13][14]

- Prepare and load a capillary tube with the first reference standard as described in Part 2.
- Run the calibration routine, using a slow heating rate (1 °C/min) near the certified melting point.
- Record the observed melting temperature.
- Repeat for the second standard.
- If the observed values deviate from the certified values, generate a calibration curve or apply the necessary correction factor as specified by the instrument manufacturer.



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Caption: Workflow for Melting Point Apparatus Calibration.

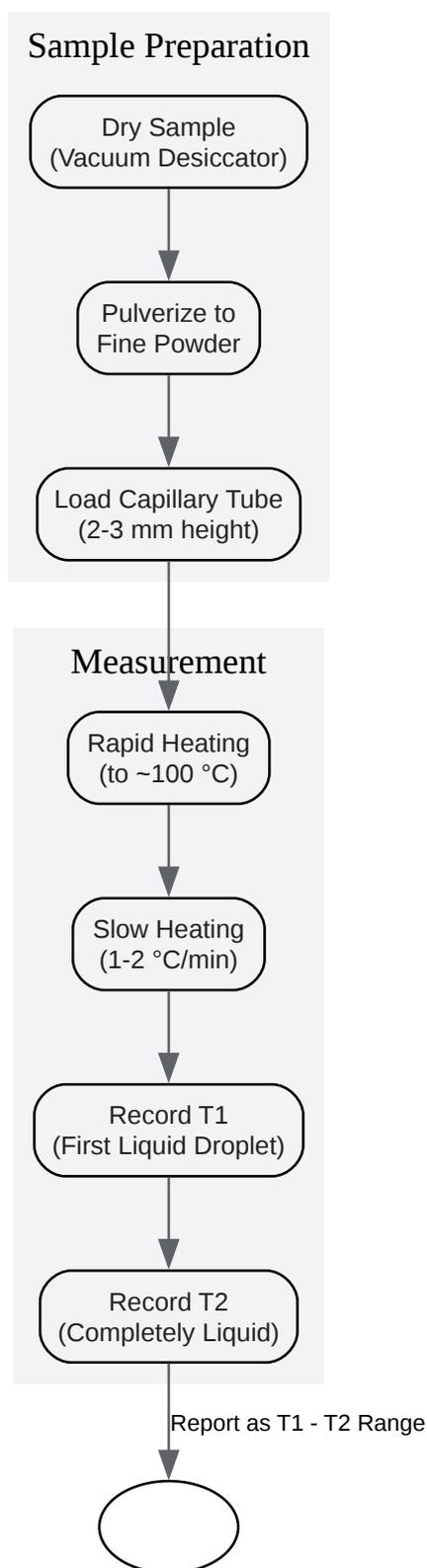
Part 2: Sample Preparation and Measurement

Trustworthiness: The validity of the final measurement is entirely dependent on the integrity of the sample preparation. Each step is designed to eliminate variables that could lead to erroneous results.

Protocol Steps:

- **Sample Drying:** Ensure the DFHBA sample is completely dry. If necessary, dry the sample in a vacuum desiccator over a suitable desiccant (e.g., P_2O_5) for several hours.[15]
 - **Causality:** Residual solvent acts as an impurity, causing melting point depression and broadening.[10]
- **Pulverization:** Place a small amount of the dry sample on a clean, dry watch glass. Using a spatula, crush the sample into a fine, homogeneous powder.[15]
 - **Causality:** A fine powder ensures uniform packing and efficient heat transfer throughout the sample.[15]
- **Capillary Loading:** Tap the open end of a capillary melting point tube into the powdered sample until a small amount enters the tube. Invert the tube and tap it gently on a hard surface to cause the solid to fall to the closed end. Alternatively, drop the tube down a long glass tube to pack the sample firmly.[10]
- **Sample Height:** Continue loading until the packed sample height is 2-3 mm.
 - **Causality:** A sample height greater than 3 mm will result in a temperature differential across the sample, causing an artificially broad melting range.[10]
- **Initial Heating:** Place the loaded capillary into the heating block of the calibrated apparatus. Heat the sample at a rapid rate (e.g., 5-10 °C/min) to a temperature approximately 20 °C below the expected melting point of ~122 °C.[11]
- **Final Heating:** Reduce the heating rate to 1-2 °C/min.
 - **Causality:** A slow ramp rate is critical to allow the heating block, thermometer, and sample to remain in thermal equilibrium, ensuring an accurate reading.[10]

- Record Melting Range:
 - T1: Record the temperature at which the first droplet of liquid becomes visible.[10]
 - T2: Record the temperature at which the last solid crystal melts, and the sample is completely transformed into a transparent liquid.[10]
- Reporting: Report the result as a range from T1 to T2.



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Caption: Workflow for Sample Preparation and Measurement.

Interpretation and Troubleshooting

The observed melting range provides direct insight into the purity of the **3,5-Difluoro-4-hydroxybenzaldehyde** sample.

- High Purity Sample: A melting range of 1-2 °C (e.g., 122.5 - 123.5 °C) is indicative of a high-purity compound.
- Impure Sample: A broad melting range (e.g., 118 - 123 °C) that is depressed relative to the pure compound strongly suggests the presence of impurities. The commercial specification of 119.0-126.0 °C^[3] reflects an acceptance window for material with a purity of approximately 97%, acknowledging that it will not melt as sharply as a recrystallized, analytically pure sample.

Troubleshooting Guide:

Observation	Potential Cause(s)	Corrective Action
Broad Melting Range	1. Sample contains impurities. 2. Heating rate too fast. 3. Poorly packed/too much sample.	1. Purify sample (e.g., recrystallization). 2. Repeat with a 1-2 °C/min ramp rate. 3. Repack a new capillary to 2-3 mm.
Sample Shrinks or Sags Before Melting	Insufficiently packed sample.	Repack capillary, ensuring firm packing by tapping or dropping through a long tube.
Observed MP is Higher than Expected	Apparatus is not calibrated correctly.	Calibrate the apparatus using certified standards.
Sample Decomposes (Darkens)	Compound is thermally unstable at its melting point.	Record the temperature of decomposition. Use a specialized apparatus for rapid heating if necessary.

Conclusion

The melting point of **3,5-Difluoro-4-hydroxybenzaldehyde** is a fundamental property that is indispensable for its identification and quality assessment in research and drug development settings. An accurate determination hinges on a clear understanding of the principles of phase transitions, the influence of impurities, and rigorous adherence to a validated experimental protocol. By implementing proper apparatus calibration, meticulous sample preparation, and controlled heating rates, researchers can confidently use the melting point to verify the integrity of this key synthetic intermediate, ensuring the success and reproducibility of their scientific endeavors.

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